

# An In-depth Technical Guide on the Physical Properties of 2-Pivalamidobenzoic Acid

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## Compound of Interest

**Compound Name:** 2-[(2,2-dimethylpropanoyl)amino]benzoic acid

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This technical guide provides a comprehensive overview of the known and estimated physical properties of 2-Pivalamidobenzoic acid, with a focus on its solubility and melting point. Due to the limited availability of direct experimental data for this specific compound, this guide also furnishes detailed, generalized experimental protocols for the determination of these critical parameters.

## Introduction to 2-Pivalamidobenzoic Acid

2-Pivalamidobenzoic acid, also known by its IUPAC name **2-[(2,2-dimethylpropanoyl)amino]benzoic acid**, is an organic compound with the chemical formula  $C_{12}H_{15}NO_3$ . Its structure consists of a benzoic acid molecule where the amino group at the 2-position is acylated with a pivaloyl group. The presence of the bulky tert-butyl group in the pivaloyl moiety is expected to influence its solid-state properties and solubility profile.

Chemical Structure:

- IUPAC Name: **2-[(2,2-dimethylpropanoyl)amino]benzoic acid**
- CAS Number: 101724-84-9[1]

- Molecular Weight: 221.26 g/mol [1]
- Physical Form: Solid[1]

## Physical Properties

Direct experimental values for the melting point and solubility of 2-Pivalamidobenzoic acid are not readily available in the public domain. However, based on its structure and the properties of analogous compounds, we can provide estimations and outline the methods for their precise determination.

The following table summarizes the available and estimated physical properties for 2-Pivalamidobenzoic acid.

Property	Value	Source/Method
Melting Point	Data not available (expected to be a crystalline solid with a relatively high melting point)	-
Solubility	Data not available (expected to have low solubility in water and higher solubility in organic solvents)	-

## Experimental Protocols for Physical Property Determination

For researchers requiring precise data, the following standard experimental protocols are recommended for determining the melting point and solubility of 2-Pivalamidobenzoic acid.

Methodology: Capillary Melting Point Method

- Sample Preparation: A small, dry sample of 2-Pivalamidobenzoic acid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated digital melting point apparatus is used.

- Procedure:
  - The capillary tube is placed in the heating block of the apparatus.
  - The temperature is raised at a rapid rate initially until it is about 15-20 °C below the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
  - The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.
- Reporting: The melting point is reported as a range. For a pure substance, this range is typically narrow.

#### Methodology: Isothermal Shake-Flask Method

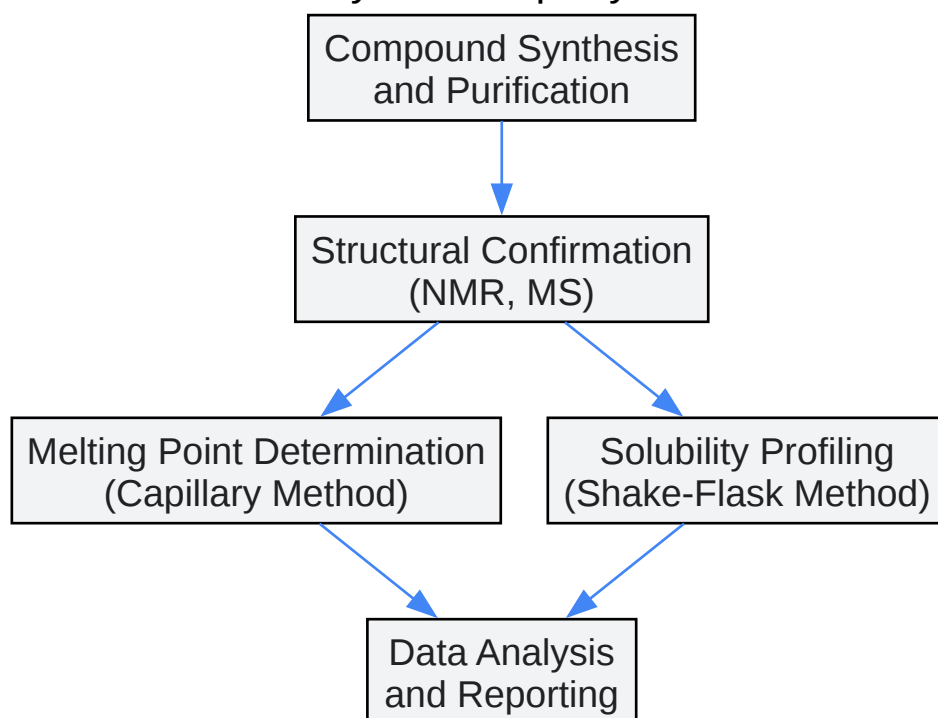
- Solvent Selection: A range of solvents should be tested, including water, buffered aqueous solutions at various pH values, and common organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane).
- Procedure:
  - An excess amount of solid 2-Pivalamidobenzoic acid is added to a known volume of the selected solvent in a sealed flask.
  - The flasks are agitated in a constant temperature water bath or shaker until equilibrium is reached (typically 24-72 hours).
  - After reaching equilibrium, the suspension is allowed to settle, and the supernatant is filtered through a syringe filter (e.g., 0.45 µm PTFE) to remove any undissolved solid.
  - The concentration of the dissolved compound in the filtrate is then determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy, against a calibration curve of known concentrations.

- Data Presentation: Solubility is typically reported in units of mg/mL or mol/L at a specific temperature.

## Logical Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a compound like 2-Pivalamidobenzoic acid.

### Workflow for Physical Property Determination



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Caption: Generalized workflow for determining the physical properties of a synthesized compound.

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